

Application Notes and Protocols: 3-Amino-5-methylpyridine-2-carbonitrile in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-Amino-5-methylpyridine-2-carbonitrile

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Introduction

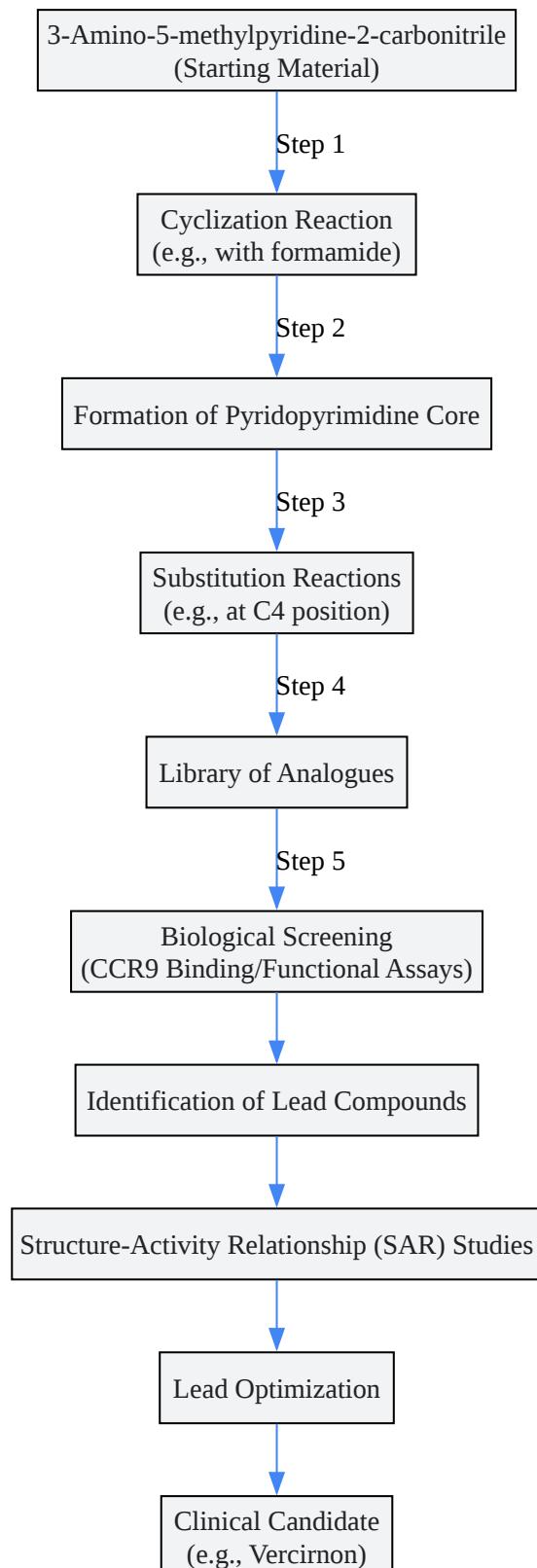
3-Amino-5-methylpyridine-2-carbonitrile is a highly functionalized heterocyclic building block that has garnered significant attention in medicinal chemistry. Its strategic placement of an amino, a cyano, and a methyl group on the pyridine ring offers multiple reaction sites for chemical modification, making it a valuable scaffold for the synthesis of diverse and complex bioactive molecules. This document provides detailed application notes on its use, particularly in the development of chemokine receptor 9 (CCR9) antagonists, and furnishes a comprehensive experimental protocol for the synthesis of a key intermediate in this class of therapeutic agents.

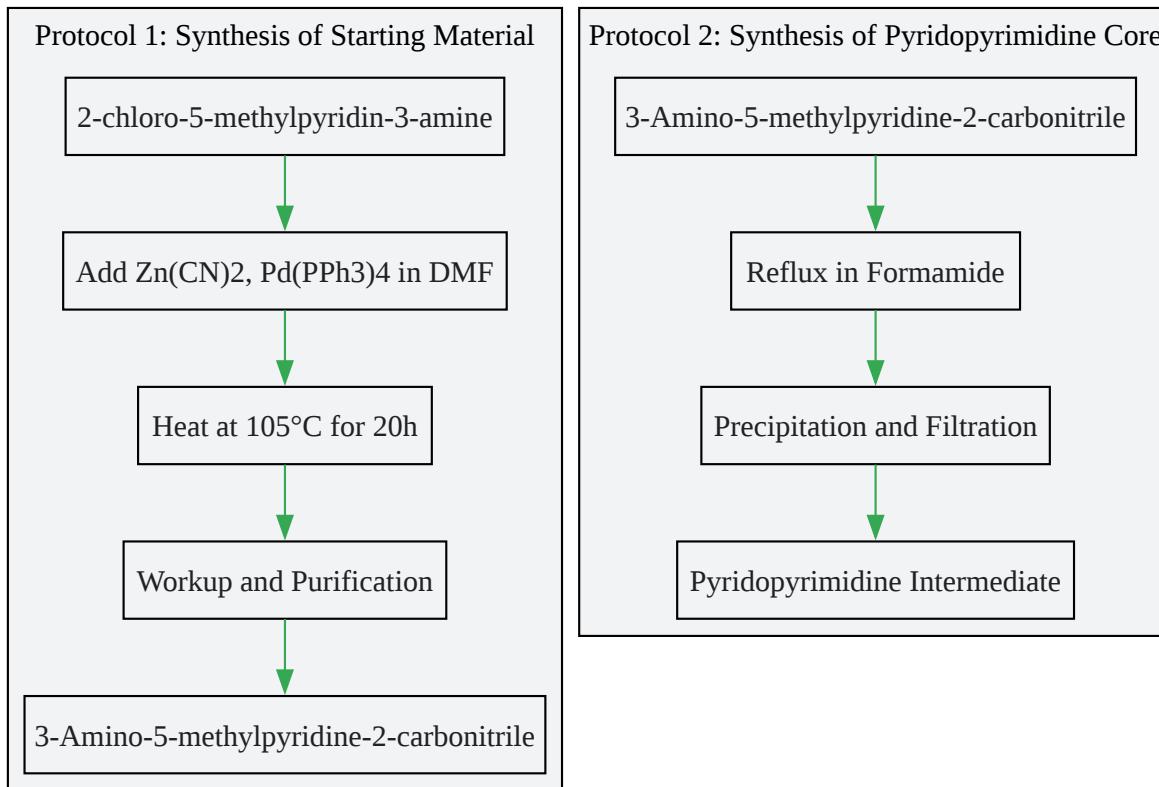
Application: A Key Building Block for CCR9 Antagonists

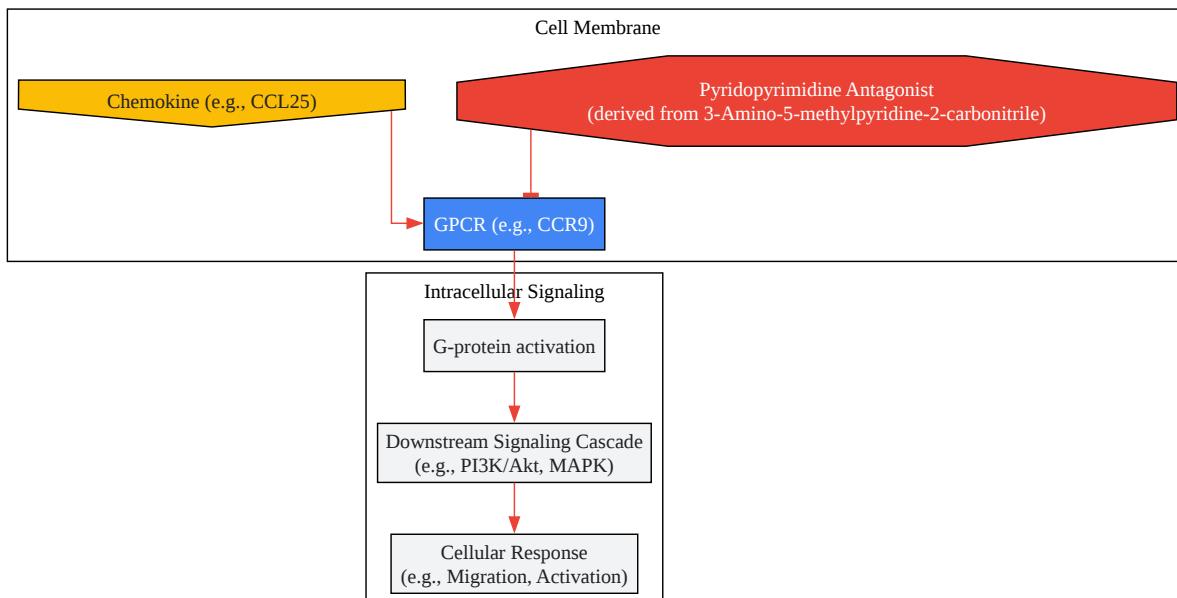
A primary application of **3-Amino-5-methylpyridine-2-carbonitrile** is in the synthesis of potent and orally bioavailable antagonists of the C-C chemokine receptor type 9 (CCR9).^[1] CCR9 is a G protein-coupled receptor that plays a crucial role in the migration of T-lymphocytes to the small intestine. Its involvement in inflammatory bowel disease (IBD), such as Crohn's disease, has made it an attractive therapeutic target.

The **3-amino-5-methylpyridine-2-carbonitrile** core serves as the foundational structure for the construction of more complex pyridopyrimidine-based CCR9 antagonists. The clinical candidate Vercirnon (CCX282-B) is a notable example of a drug developed from this scaffold for the treatment of Crohn's disease.^[2] The general synthetic strategy involves the cyclization of the aminonitrile with a suitable reagent to form the pyrimidine ring, followed by further modifications to enhance potency, selectivity, and pharmacokinetic properties.

Logical Workflow for Drug Discovery using 3-Amino-5-methylpyridine-2-carbonitrile







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References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]

- 2. A randomized controlled trial of the efficacy and safety of CCX282-B, an orally-administered blocker of chemokine receptor CCR9, for patients with Crohn's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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